

Application of (2-Mercaptoethyl)cyclohexanethiol in High Refractive Index Polymers

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Compound of Interest

Compound Name: (2-Mercaptoethyl)cyclohexanethiol

Cat. No.: B12655978

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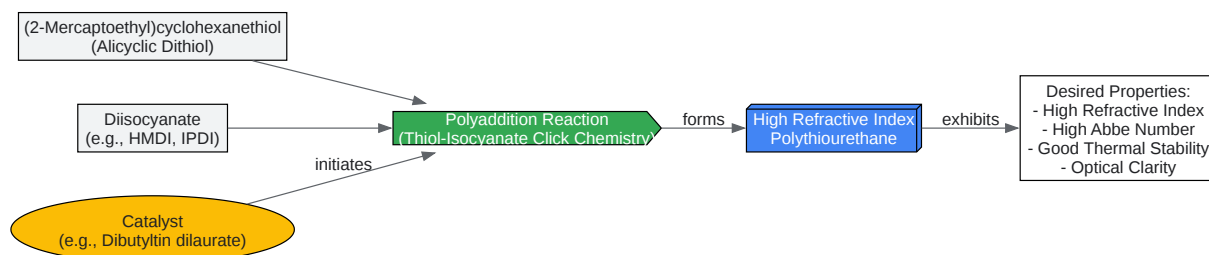
(2-Mercaptoethyl)cyclohexanethiol, an alicyclic dithiol, is a promising monomer for the synthesis of high refractive index (HRI) polymers. While direct experimental data for this specific compound is not readily available in public literature, its structural features—namely the presence of two sulfur atoms and a bulky cyclohexyl group—suggest its potential for creating advanced optical materials. This document provides detailed application notes and generalized protocols based on the well-established chemistry of analogous alicyclic dithiols used in the production of high refractive index polythiourethanes.

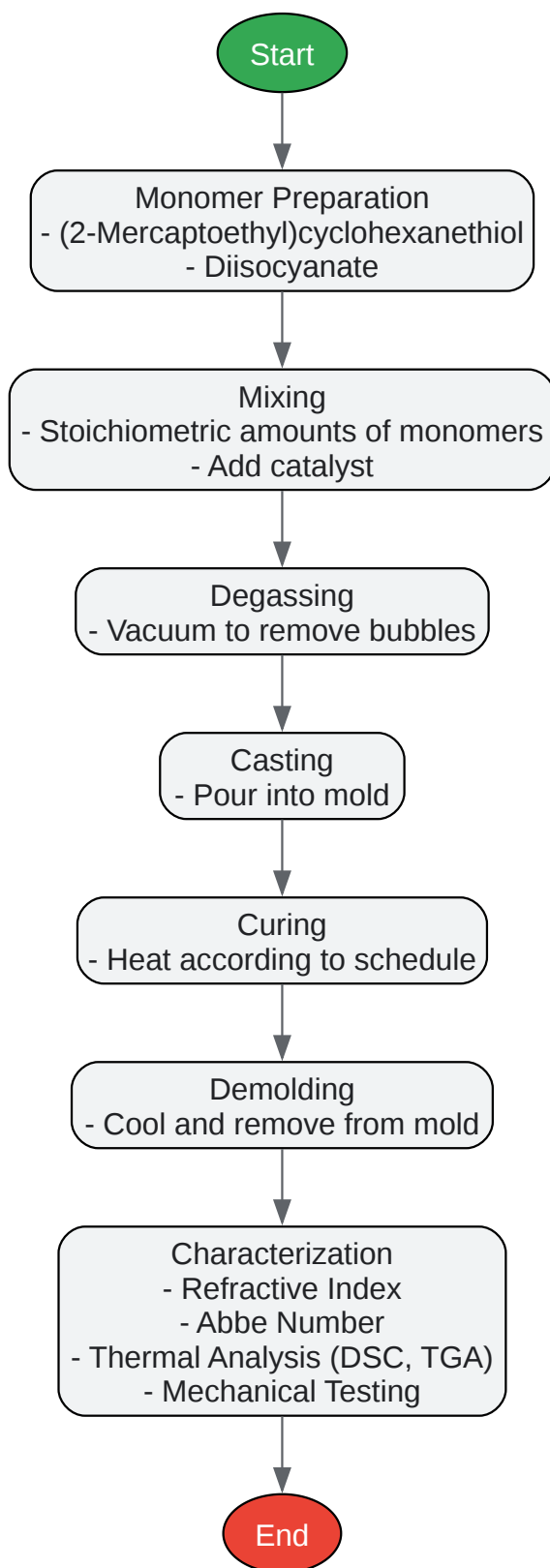
The incorporation of sulfur atoms into a polymer matrix is a well-known strategy for increasing the refractive index.^{[1][2][3][4]} The high molar refraction of sulfur contributes significantly to this property.^{[3][4]} Furthermore, the alicyclic cyclohexane ring is expected to contribute to a higher Abbe number compared to aromatic analogues, leading to lower chromatic dispersion, a critical property for lens applications.

High refractive index polymers derived from dithiols are typically synthesized through a polyaddition reaction with diisocyanates to form polythiourethanes.^{[5][6][7]} These materials are valued for their excellent optical transparency, high refractive index, good mechanical properties, and thermal stability.

Logical Pathway for High Refractive Index Polymer Synthesis

The synthesis of high refractive index polythiourethanes from **(2-Mercaptoethyl)cyclohexanethiol** and a diisocyanate follows a straightforward polyaddition reaction. The thiol groups react with the isocyanate groups to form thiourethane linkages, building the polymer chain. The final optical and mechanical properties of the polymer are influenced by the specific dithiol and diisocyanate used.





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